

5,8-Dichloropyrido[2,3-d]pyridazine: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5,8-Dichloropyrido[2,3-d]pyridazine

Cat. No.: B1296284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5,8-Dichloropyrido[2,3-d]pyridazine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document summarizes its key identifiers, presents a detailed experimental protocol for its synthesis, and explores its potential biological significance through a logical workflow diagram based on the activities of structurally related compounds.

Core Identifiers and Synonyms

A clear and unambiguous identification of chemical compounds is paramount for researchers. The following table summarizes the essential identifiers and known synonyms for **5,8-Dichloropyrido[2,3-d]pyridazine**.

Identifier Type	Value
CAS Registry Number	703-33-3
Molecular Formula	C ₇ H ₃ Cl ₂ N ₃
Molecular Weight	200.03 g/mol
IUPAC Name	5,8-dichloropyrido[2,3-d]pyridazine
Synonyms	5,8-Dichloropyrido[3,2-d]pyridazine, 1,4-Dichloro-5-azaphthalazine, NSC 131225
InChI	InChI=1S/C7H3Cl2N3/c8-6-4-2-1-3-10-5(4)7(9)12-11-6/h1-3H
InChIKey	QNGKPMNRSDSBMD-UHFFFAOYSA-N
Canonical SMILES	C1=CC2=C(C(=NN=C2Cl)Cl)N=C1
PubChem CID	279915

Experimental Protocols

The synthesis of **5,8-Dichloropyrido[2,3-d]pyridazine** can be achieved through the chemical modification of a precursor molecule. The following protocol is based on established synthetic methodologies for similar pyridazine derivatives.[\[1\]](#)

Synthesis of **5,8-Dichloropyrido[2,3-d]pyridazine** from 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione

Materials:

- 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione
- Phosphorous oxychloride (POCl₃)
- Pyridine
- Dilute hydrochloric acid (HCl)

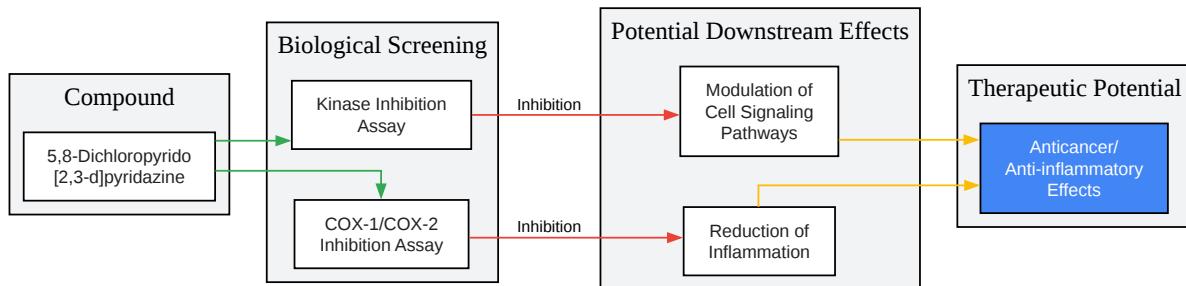
- Acetic acid

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 0.399 mol of 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione and 1.95 mol of phosphorous oxychloride.
- Addition of Catalyst: Carefully add 0.8 mol of pyridine to the reaction mixture.
- Reflux: Heat the mixture to reflux and maintain this temperature for a duration sufficient to ensure complete conversion (monitoring by TLC is recommended).
- Work-up: After cooling to room temperature, the reaction mixture is carefully poured into a beaker containing crushed ice.
- Precipitation: The resulting solution is then treated with dilute hydrochloric acid, leading to the precipitation of the crude product.
- Purification: The precipitate is collected by filtration, washed with cold water, and then recrystallized from acetic acid to yield **5,8-Dichloropyrido[2,3-d]pyridazine** as a grey colored amorphous solid.[\[1\]](#)

Potential Signaling Pathways and Logical Relationships

While specific signaling pathways for **5,8-Dichloropyrido[2,3-d]pyridazine** are not extensively documented, the biological activities of structurally related pyridopyrimidine and pyridazine derivatives suggest potential mechanisms of action. These include kinase inhibition and anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes. The following diagram illustrates a logical workflow for the potential biological evaluation of this compound.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the potential biological evaluation of **5,8-Dichloropyrido[2,3-d]pyridazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [5,8-Dichloropyrido[2,3-d]pyridazine: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1296284#5-8-dichloropyrido-2-3-d-pyridazine-synonyms-and-identifiers>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com